

Personal protective equipment for handling Cenicriviroc mesylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cenicriviroc mesylate*

Cat. No.: *B1663809*

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Essential Safety and Handling Guide for Cenicriviroc Mesylate

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cenicriviroc mesylate**. The following procedural guidance is designed to ensure safe operational handling and disposal, establishing a foundation of trust in laboratory safety practices.

Quantitative Safety Data

While specific occupational exposure limits (OELs) for **Cenicriviroc mesylate** have not been established, the Safety Data Sheet (SDS) indicates it is not classified as a hazardous substance.^{[1][2]} However, as with any chemical compound in a research setting, prudent safety measures are essential to minimize exposure.

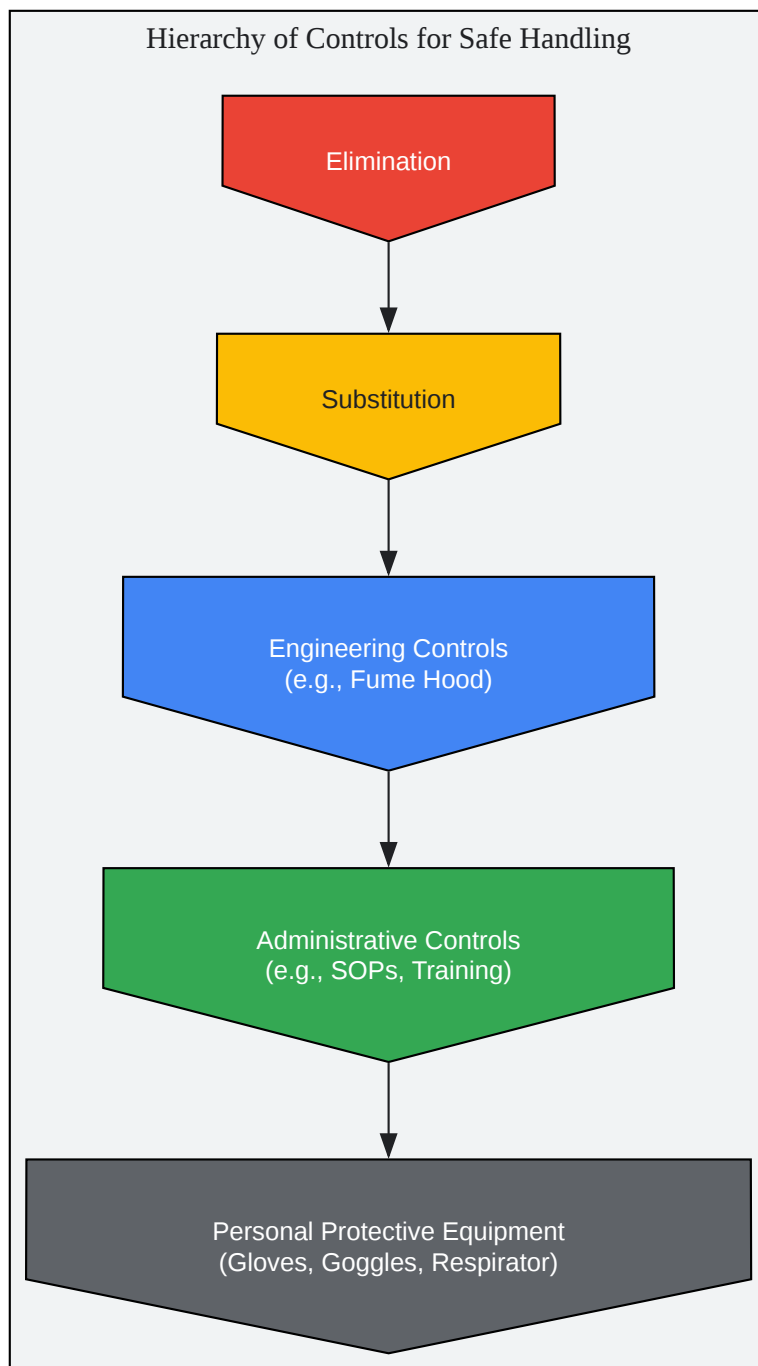
Parameter	Value	Source
CAS Number	497223-28-6	[1]
Molecular Formula	C ₄₂ H ₅₆ N ₄ O ₇ S ₂	[1]
Form	Powder	[3]
Occupational Exposure Limit (OEL)	Not established	[4][5]
Storage Temperature	4°C, sealed away from moisture	[4]
Solvent Storage	-80°C (6 months); -20°C (1 month)	[4]

Personal Protective Equipment (PPE) and Safe Handling

When handling **Cenicriviroc mesylate**, especially in its powdered form, adherence to proper PPE protocols is mandatory to prevent inhalation and skin contact.[4] Engineering controls, such as fume hoods, are the primary line of defense, with PPE serving as a critical final barrier. [6]

Recommended Personal Protective Equipment:

- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust particles.[4]
- Eye Protection: Safety goggles with side-shields are required to protect against airborne particles.[4]
- Hand Protection: Wear protective, impermeable gloves.
- Body Protection: An impervious lab coat or clothing should be worn to prevent skin contact. [4]



Hierarchy of Controls Diagram

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Hierarchy of Controls Diagram

Operational Protocols

Protocol for Weighing and Handling **Cenicriviroc Mesylate** Powder

- **Preparation:** Ensure the chemical fume hood is operational. Don all required PPE (lab coat, gloves, safety goggles, and respirator).
- **Work Surface:** Place a weighing paper on the analytical balance inside the fume hood. Tare the balance.
- **Dispensing:** Carefully scoop the required amount of **Cenicriviroc mesylate** powder onto the weighing paper. Perform all manipulations deep within the fume hood to minimize the escape of airborne particles.[\[7\]](#)
- **Closure:** Tightly seal the main container of **Cenicriviroc mesylate** immediately after dispensing.[\[4\]](#)
- **Transfer:** Gently transfer the weighed powder to your experimental vessel.
- **Cleanup:** Dispose of the weighing paper in the designated solid chemical waste container. Wipe down the balance and surrounding area with a damp cloth to collect any residual powder. Dispose of the cloth in the chemical waste.
- **Final Steps:** Remove PPE in the correct order to avoid contamination. Wash hands thoroughly with soap and water.

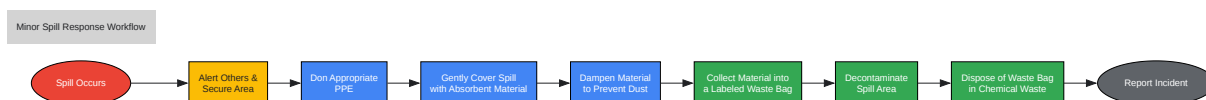
Emergency Procedures

Spill Cleanup Protocol

For minor spills of **Cenicriviroc mesylate** powder, follow these steps. For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office.[\[1\]](#)[\[8\]](#)

- **Alert Personnel:** Notify others in the immediate area of the spill.[\[8\]](#)
- **Secure the Area:** Restrict access to the spill area.

- Don PPE: Wear appropriate PPE, including a respirator, safety goggles, lab coat, and double gloves.
- Containment: Gently cover the spill with absorbent pads or paper towels to prevent further dispersal of the powder.[9]
- Cleanup: Carefully wet the absorbent material with water to dampen the powder and prevent it from becoming airborne.[9] Use tongs or a scoop to collect the material and place it into a sealable plastic bag.[9][10]
- Decontamination: Wipe the spill area with a damp cloth. Place all cleanup materials (gloves, cloths, etc.) into the same plastic bag.
- Disposal: Seal the bag, label it as "Hazardous Waste" with the chemical name, and place it in the designated chemical waste container for disposal.[10][11]
- Reporting: Report the incident to your laboratory supervisor.



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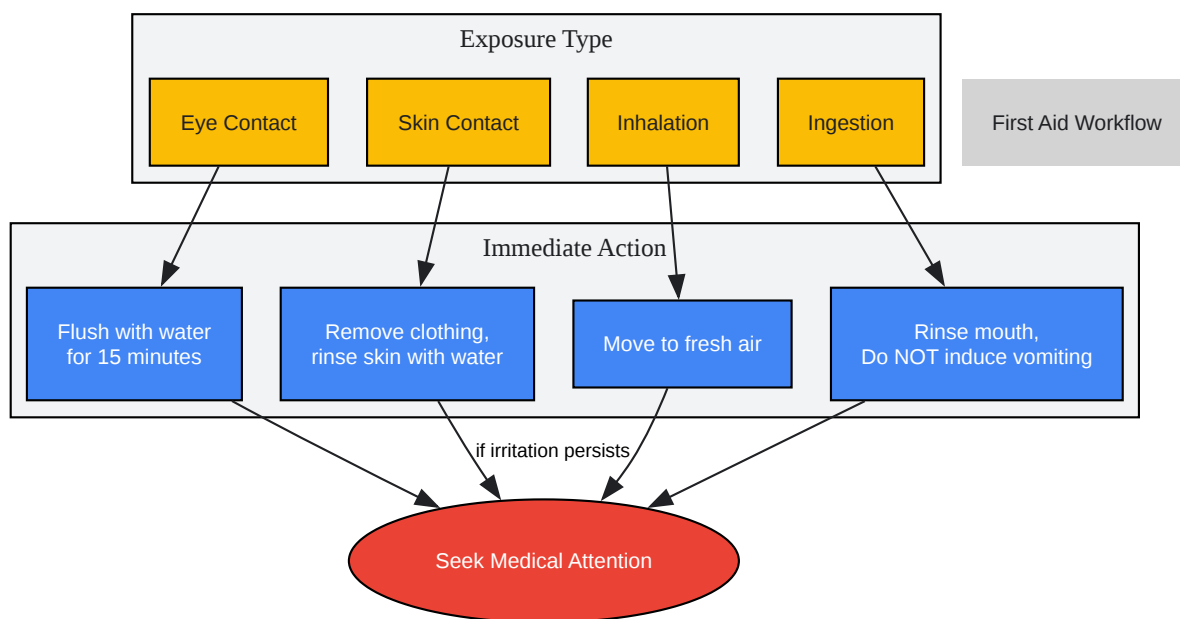
Minor Spill Response Workflow

First Aid Measures for Exposure

Immediate action is critical in the event of accidental exposure.[1]

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[1] Seek prompt medical attention.
- Skin Contact: Remove any contaminated clothing. Thoroughly rinse the affected skin with plenty of water.[1] If irritation persists, consult a physician.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support and seek medical attention.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[1]



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First Aid Workflow

Disposal Plan

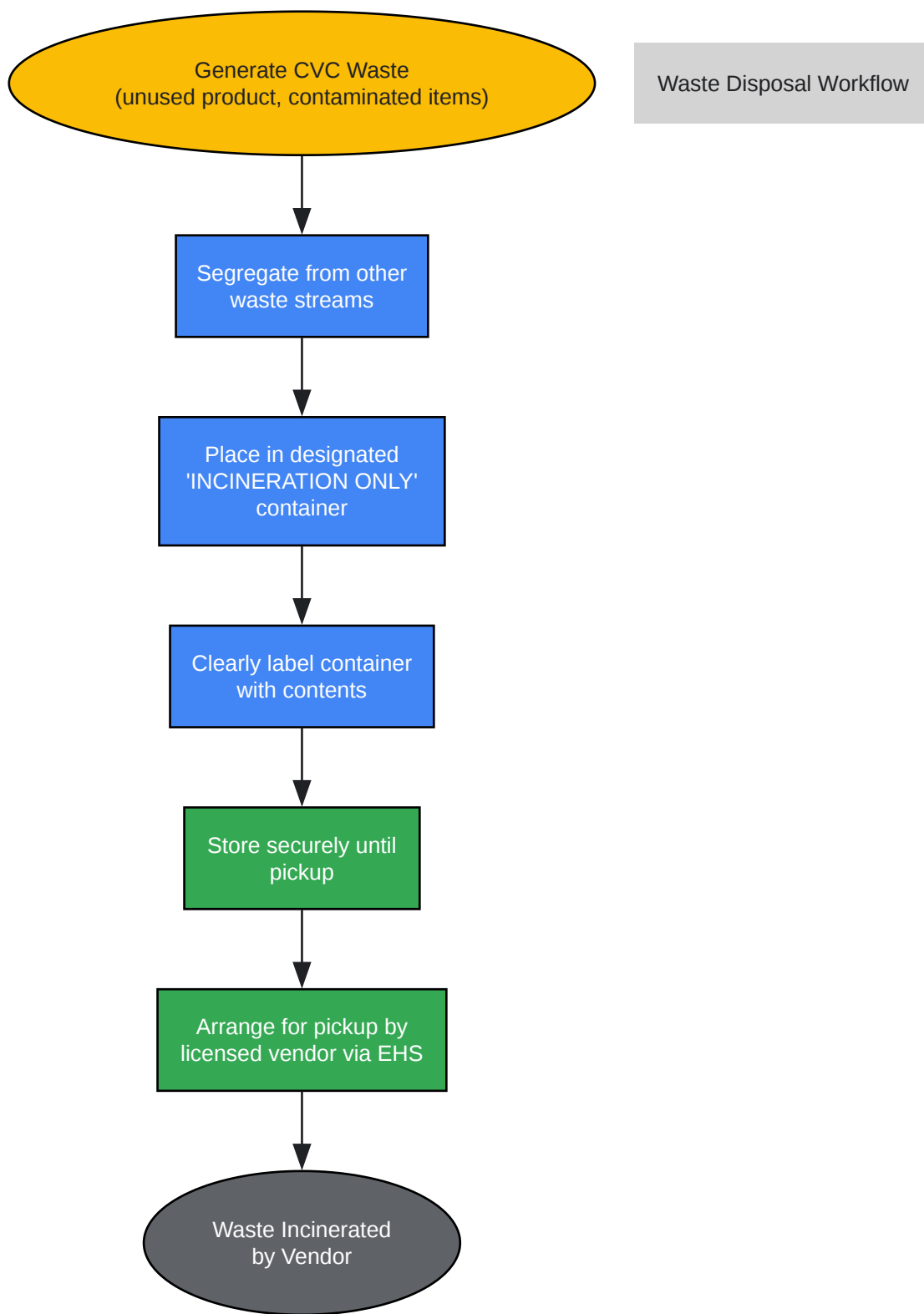
As a non-hazardous pharmaceutical, **Ceniviroc mesylate** waste must be disposed of responsibly to prevent environmental contamination.[12] Do not dispose of this chemical in the regular trash or sewer system.[3][13]

Protocol for Disposal of Ceniviroc Mesylate Waste

- Segregation: Keep all **Ceniviroc mesylate** waste, including unused product and contaminated materials (e.g., gloves, wipes, weighing papers), separate from other

laboratory waste streams.[3][14]

- Containment: Place all solid waste into a designated, clearly labeled, and sealed container for non-hazardous pharmaceutical waste. These containers are often white with a blue lid and marked "INCINERATION ONLY".[15]
- Labeling: Ensure the waste container is clearly labeled with "Non-Hazardous Pharmaceutical Waste" and the name "**Cenicriviroc mesylate**".[14]
- Storage: Store the sealed waste container in a secure, designated area, inaccessible to unauthorized personnel, until it is collected by a licensed waste management vendor.[14]
- Arrangement for Pickup: Contact your institution's EHS office to arrange for the collection and incineration of the waste by an approved environmental management vendor.[13]
- Documentation: Maintain a record of the waste disposal for your laboratory's chemical inventory and safety records.



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Waste Disposal Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling Cenicriviroc mesylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663809#personal-protective-equipment-for-handling-cenicriviroc-mesylate]

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